

# Safe Disposal of 4-Nitrophenyl Octanoate: A Procedural Guide

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## Compound of Interest

Compound Name: 4-Nitrophenyl octanoate

CAS No.: 1956-10-1

Cat. No.: B1220999

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This guide provides essential safety and logistical information for the proper disposal of **4-Nitrophenyl octanoate**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

## Hazard Identification and Safety Precautions

**4-Nitrophenyl octanoate** is classified as a skin sensitizer and requires careful handling.<sup>[1]</sup> While one safety data sheet (SDS) indicates it is not considered hazardous under the 2012 OSHA Hazard Communication Standard<sup>[2]</sup>, other sources classify it under the Globally Harmonized System (GHS) as potentially causing an allergic skin reaction.<sup>[1]</sup> Therefore, appropriate personal protective equipment (PPE) should always be worn.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.<sup>[2]</sup>
- Hand Protection: Use chemical-resistant gloves.

- Skin and Body Protection: Wear a lab coat or appropriate protective clothing to prevent skin exposure.[2]

## Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **4-Nitrophenyl octanoate**.

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>19</sub> NO <sub>4</sub>	[1]
Molecular Weight	265.30 g/mol	[1]
CAS Number	1956-10-1	[2]
Form	Liquid	
Density	1.095 g/mL at 20 °C	
Refractive Index	n <sub>20/D</sub> 1.510	
Storage Temperature	2-8°C	
GHS Classification	Skin Sensitizer, Category 1 (May cause an allergic skin reaction)	[1]

## Disposal Procedures

Proper disposal of **4-Nitrophenyl octanoate** and its containers is crucial. Waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[3] Do not dispose of this chemical down the drain or in regular trash.[4]

## Experimental Protocol: Waste Segregation and Collection

This protocol outlines the step-by-step process for managing different waste streams containing **4-Nitrophenyl octanoate**.

### 1. Solid Waste Management (e.g., contaminated lab supplies)

- Collection: Place all non-sharp solid waste contaminated with **4-Nitrophenyl octanoate** (e.g., gloves, absorbent pads, weighing paper) into a designated, leak-proof, and clearly labeled hazardous waste container.[4]
- Labeling: The container must be clearly labeled with "Hazardous Solid Waste," the full chemical name "**4-Nitrophenyl octanoate**," and appropriate hazard warnings.[4]
- Storage: Store the sealed waste container in a designated and secure hazardous waste accumulation area, away from incompatible materials.[4]

### 2. Liquid Waste Management (e.g., reaction residues, solutions)

- Collection: Collect all liquid waste containing **4-Nitrophenyl octanoate** into a dedicated, leak-proof, and clearly labeled hazardous waste container.[4] Do not mix with other waste streams unless compatibility has been confirmed.[4]
- Labeling: Label the container as "Hazardous Liquid Waste: Contains **4-Nitrophenyl octanoate**" and include any other chemical constituents.[4]
- Storage: Store the sealed liquid waste container in secondary containment within a designated hazardous waste accumulation area.

### 3. Empty Container Management

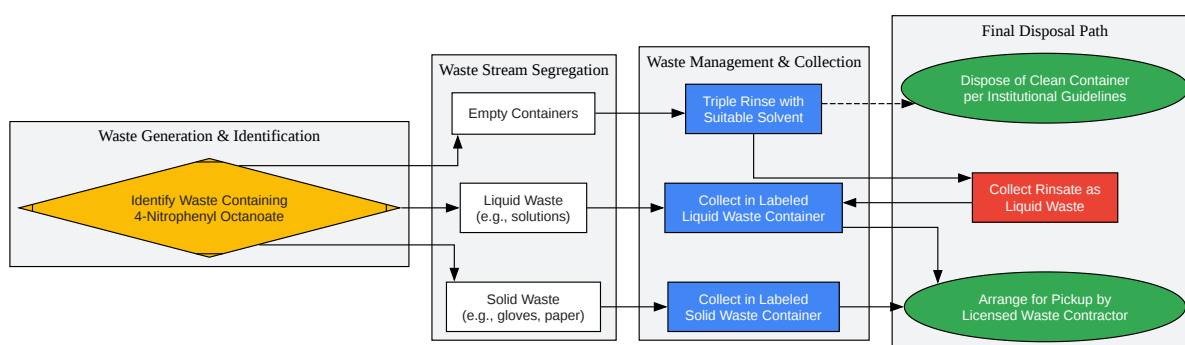
- Decontamination: Triple rinse the empty container with a suitable solvent (e.g., ethanol or acetone).[4]
- Rinsate Collection: Collect the rinsate as hazardous liquid waste and manage it according to the liquid waste procedure described above.[4]
- Final Disposal: Once thoroughly decontaminated, the container can be disposed of according to institutional guidelines for clean lab glass or plastic.[4]

### 4. Spill Management

- Ventilation: Ensure adequate ventilation.[2]
- Containment: For liquid spills, absorb with an inert material (e.g., sand, vermiculite).
- Cleanup: For solid residue, carefully sweep up and shovel the material into a suitable container for disposal.[2][3] Avoid generating dust.
- Decontamination: Clean the spill area thoroughly.
- Disposal: The contaminated cleanup materials should be managed as hazardous solid waste.[4]

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **4-Nitrophenyl octanoate**.



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Caption: Disposal workflow for **4-Nitrophenyl octanoate** waste streams.

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## References

- 1. 4-Nitrophenyloctanoate | C<sub>14</sub>H<sub>19</sub>NO<sub>4</sub> | CID 97416 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]

- [2. fishersci.com \[fishersci.com\]](#)
- [3. fishersci.com \[fishersci.com\]](#)
- [4. benchchem.com \[benchchem.com\]](#)
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